

Propyl Formate Solubility: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Propyl formate*

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This technical guide provides an in-depth analysis of the solubility of **propyl formate** in a range of aqueous and organic solvents. Designed for researchers, scientists, and professionals in drug development, this document compiles quantitative solubility data, detailed experimental methodologies, and visual representations of experimental workflows to serve as a comprehensive resource.

Core Executive Summary

Propyl formate, a colorless liquid with a characteristic fruity odor, is an ester of formic acid and propanol. Its utility as a solvent and flavoring agent necessitates a thorough understanding of its solubility profile. This guide reveals that **propyl formate** is sparingly soluble in water but exhibits high miscibility with a variety of common organic solvents. Quantitative data, standardized experimental protocols for solubility determination, and factors influencing solubility are detailed herein.

Quantitative Solubility Data

The solubility of **propyl formate** in various solvents has been determined through multiple studies. The following tables summarize the available quantitative data for easy comparison.

Table 1: Solubility of **Propyl Formate** in Aqueous Solution

| Solvent | Temperature (°C) | Solubility |
|---------|------------------|---|
| Water | 22 | 22 mg/mL ^[1] |
| Water | Not Specified | 1 mL in 45 mL (approx. 22.2 mg/mL) ^[2] |
| Water | 22 | 22 g/L ^[3] |

Table 2: Miscibility of **Propyl Formate** with Organic Solvents

| Solvent | Miscibility |
|-----------------------|------------------------------------|
| Ethanol | Miscible ^{[4][5][6]} |
| Diethyl Ether | Miscible ^{[4][5][6]} |
| Acetone | Miscible ^[5] |
| Benzene | Miscible ^[5] |
| Chloroform | Miscible ^[5] |
| Most Organic Solvents | Miscible/Soluble ^{[2][7]} |

Physicochemical Factors Influencing Solubility

Several factors can influence the solubility of **propyl formate**:

- Temperature: As with most organic compounds, the solubility of **propyl formate** in aqueous solutions is expected to increase with temperature^[4].
- Hydrogen Bonding: The presence of a carbonyl group in the **propyl formate** molecule allows it to act as a hydrogen bond acceptor, which influences its interaction with protic solvents like water and alcohols^[4].
- Polarity: **Propyl formate** is a moderately polar molecule. This explains its limited solubility in the highly polar solvent, water, and its high miscibility with less polar organic solvents, following the "like dissolves like" principle.

Experimental Protocols for Solubility Determination

While specific experimental protocols for **propyl formate** are not extensively published, standardized methods for determining the solubility of esters and other liquid organic compounds are well-established. The most common and reliable method is the Shake-Flask Method, as recommended by the Organisation for Economic Co-operation and Development (OECD) Guideline 105.

Protocol: Shake-Flask Method for Aqueous Solubility of Propyl Formate

This protocol is adapted from the OECD Guideline 105 and is suitable for determining the water solubility of liquid substances like **propyl formate**.

1. Principle: An excess amount of the test substance (**propyl formate**) is agitated in water at a constant temperature until equilibrium is reached. The concentration of **propyl formate** in the aqueous phase is then determined by a suitable analytical method.

2. Materials and Apparatus:

- **Propyl formate** (high purity)
- Deionized or distilled water
- Constant temperature water bath or shaker incubator
- Glass flasks or vials with airtight stoppers
- Centrifuge
- Analytical instrument for quantification (e.g., Gas Chromatography with Flame Ionization Detector, GC-FID)
- Volumetric flasks and pipettes
- Syringes and filters (if necessary for phase separation)

3. Procedure:

- Preliminary Test: A preliminary test is conducted to estimate the approximate solubility and the time required to reach equilibrium.
- Preparation of Test Solutions: A volume of water is added to several flasks. An excess amount of **propyl formate** is then added to each flask. The amount should be sufficient to form a separate phase or visible droplets after equilibration.
- Equilibration: The flasks are sealed and placed in a constant temperature bath, typically at 20 ± 0.5 °C, and agitated. Agitation should be vigorous enough to ensure good mixing but not so vigorous as to cause emulsification. The equilibration time is determined from the preliminary test, but 24 to 48 hours is common.
- Phase Separation: After equilibration, the flasks are allowed to stand in the constant temperature bath to allow for phase separation. If necessary, centrifugation at the same temperature can be used to separate the aqueous phase from the excess **propyl formate**.
- Sampling and Analysis: A sample of the aqueous phase is carefully withdrawn. The concentration of **propyl formate** in the sample is determined using a validated analytical method, such as GC-FID. A calibration curve should be prepared using standard solutions of **propyl formate** in a suitable solvent.

4. Data and Reporting: The solubility is reported as the average concentration from at least three replicate flasks, expressed in mg/L or g/100 mL, along with the test temperature and the analytical method used.

Protocol: Visual Miscibility Test for Organic Solvents

This is a simple qualitative method to determine the miscibility of **propyl formate** with various organic solvents.

1. Principle: Equal volumes of **propyl formate** and the test solvent are mixed, and the resulting mixture is observed for the formation of a single homogeneous phase or multiple layers.
2. Materials and Apparatus:
 - **Propyl formate**

- Test solvents (e.g., ethanol, diethyl ether, acetone)
- Glass test tubes with stoppers
- Graduated pipettes or cylinders

3. Procedure:

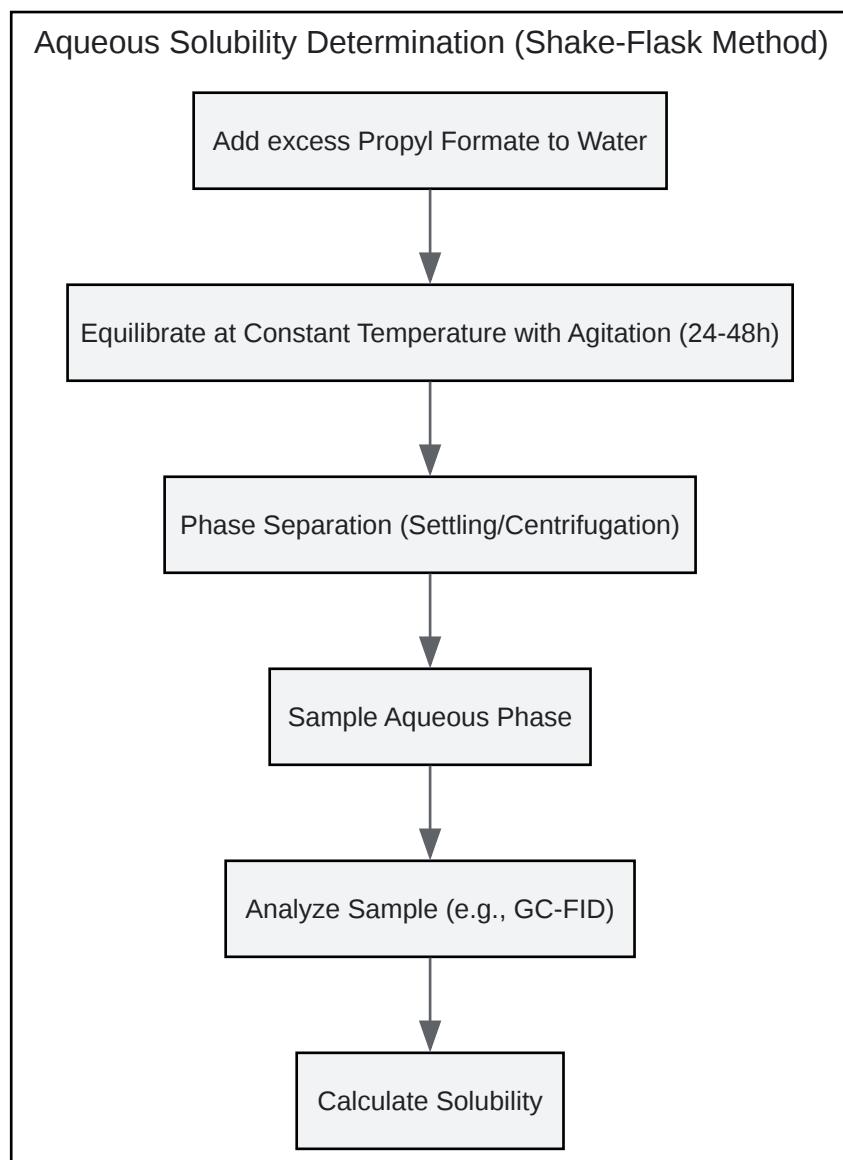
- Add a defined volume (e.g., 2 mL) of **propyl formate** to a clean, dry test tube.
- Add an equal volume of the test solvent to the same test tube.
- Stopper the test tube and invert it several times to ensure thorough mixing.
- Allow the mixture to stand and observe.

4. Interpretation:

- Miscible: A single, clear, homogeneous phase is observed.
- Immiscible: Two distinct layers are formed.
- Partially Miscible: The solution appears cloudy or forms a single phase only after adding a certain proportion of one solvent to the other.

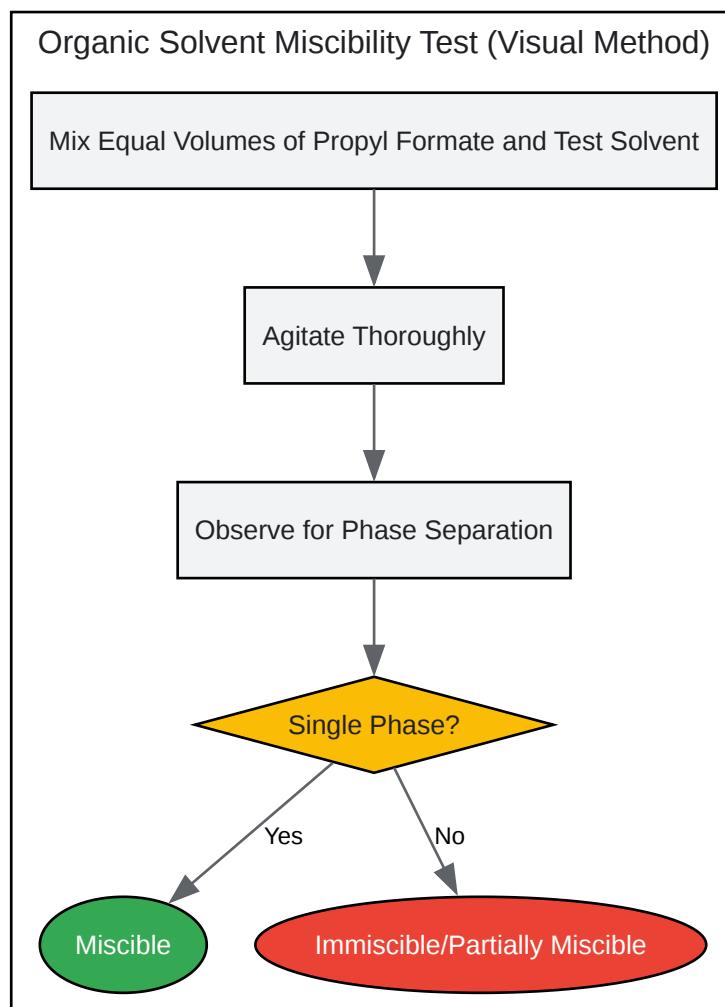
Mandatory Visualizations

The following diagrams, created using the DOT language, illustrate key experimental workflows.



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Caption: Workflow for Aqueous Solubility Determination.



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Caption: Workflow for Organic Solvent Miscibility Test.

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